

# An In-depth Technical Guide to 1,2-Bis(trimethylsiloxy)ethane

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## Compound of Interest

Compound Name: 1,2-Bis(trimethylsiloxy)ethane

CAS No.: 7381-30-8

Cat. No.: B1266375

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This technical guide provides a comprehensive overview of **1,2-Bis(trimethylsiloxy)ethane**, a versatile organosilicon compound. It is intended for researchers, scientists, and professionals in drug development and other fields who utilize fine chemicals in their work. This document details the chemical's structure, formula, and physical properties, and provides a representative synthesis protocol and characterization data.

## Chemical Structure and Formula

**1,2-Bis(trimethylsiloxy)ethane**, also known as ethylene glycol bis(trimethylsilyl ether), is a silyl ether derivative of ethylene glycol.<sup>[1][2]</sup> Its structure consists of an ethane backbone with the two hydroxyl hydrogens replaced by trimethylsilyl groups.<sup>[1]</sup>

Molecular Formula: C<sub>8</sub>H<sub>22</sub>O<sub>2</sub>Si<sub>2</sub><sup>[1][3][4]</sup>

Chemical Structure:

Linear Formula: (CH<sub>3</sub>)<sub>3</sub>SiOCH<sub>2</sub>CH<sub>2</sub>OSi(CH<sub>3</sub>)<sub>3</sub><sup>[4]</sup>

SMILES: C--INVALID-LINK--(C)OCCO--INVALID-LINK--(C)C<sup>[4]</sup>

InChI Key: JGWFUSVYECJQDT-UHFFFAOYSA-N[4]

## Physicochemical Properties

**1,2-Bis(trimethylsiloxy)ethane** is a clear, colorless liquid at room temperature.[1] A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **1,2-Bis(trimethylsiloxy)ethane**

| Property                              | Value               | Reference(s) |
|---------------------------------------|---------------------|--------------|
| Molecular Weight                      | 206.43 g/mol        | [2][3][4]    |
| Boiling Point                         | 165-166 °C          | [5]          |
| Density                               | 0.842 g/mL at 25 °C | [5]          |
| Refractive Index (n <sub>20/D</sub> ) | 1.403               | [5]          |
| Flash Point                           | 51 °C               |              |
| CAS Number                            | 7381-30-8           | [1][3][4]    |

## Experimental Protocols

### Synthesis of 1,2-Bis(trimethylsiloxy)ethane

The following is a representative experimental protocol for the synthesis of **1,2-Bis(trimethylsiloxy)ethane**, based on general procedures for the silylation of diols.

Reaction Scheme:

Materials:

- Ethylene glycol
- Trimethylsilyl chloride (TMSCl)
- Triethylamine (Et<sub>3</sub>N) or Imidazole
- Anhydrous Dichloromethane (DCM) or N,N-Dimethylformamide (DMF)

- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Saturated aqueous sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Saturated aqueous sodium chloride solution (brine)

#### Procedure:

- To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add ethylene glycol and anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine (2.2 equivalents) to the stirred solution.
- Slowly add trimethylsilyl chloride (2.1 equivalents) dropwise from the dropping funnel to the reaction mixture while maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **1,2-Bis(trimethylsiloxy)ethane**.

## Characterization

The following sections describe the expected characterization data for **1,2-Bis(trimethylsiloxy)ethane**.

### 3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **<sup>1</sup>H NMR:** The proton NMR spectrum is expected to show two main signals:
  - A singlet for the 18 protons of the two trimethylsilyl groups (-Si(CH<sub>3</sub>)<sub>3</sub>).
  - A singlet for the 4 protons of the ethylene backbone (-OCH<sub>2</sub>CH<sub>2</sub>O-).
- **<sup>13</sup>C NMR:** The carbon-13 NMR spectrum is expected to show two distinct signals:
  - A signal for the methyl carbons of the trimethylsilyl groups.
  - A signal for the methylene carbons of the ethylene backbone.

Table 2: Predicted <sup>1</sup>H and <sup>13</sup>C NMR Chemical Shifts

| Nucleus         | Predicted Chemical Shift (δ, ppm) | Multiplicity |
|-----------------|-----------------------------------|--------------|
| <sup>1</sup> H  | ~0.1                              | Singlet      |
| ~3.6            | Singlet                           |              |
| <sup>13</sup> C | ~0                                | Quartet      |
| ~64             | Triplet                           |              |

### 3.2.2. Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **1,2-Bis(trimethylsiloxy)ethane** is expected to exhibit characteristic absorption bands for C-H, Si-C, and C-O-Si bonds.

Table 3: Expected FTIR Absorption Bands

| Wavenumber (cm-1) | Assignment                                        |
|-------------------|---------------------------------------------------|
| 2960-2850         | C-H stretching (from methyl and methylene groups) |
| 1250              | Si-CH <sub>3</sub> symmetric bending              |
| 1100-1000         | C-O-Si asymmetric stretching                      |
| 840               | Si-C stretching                                   |

### 3.2.3. Mass Spectrometry (MS)

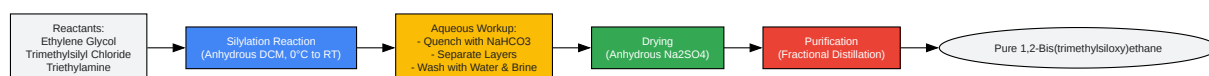
Electron ionization mass spectrometry (EI-MS) of **1,2-Bis(trimethylsiloxy)ethane** is expected to show a molecular ion peak (M<sup>+</sup>) at m/z 206. Common fragmentation patterns for silyl ethers involve the loss of a methyl group ([M-15]<sup>+</sup>) and cleavage of the Si-O or C-O bonds.

Table 4: Expected Mass Spectrometry Fragments

| m/z | Fragment                                                                               |
|-----|----------------------------------------------------------------------------------------|
| 206 | [M] <sup>+</sup>                                                                       |
| 191 | [M - CH <sub>3</sub> ] <sup>+</sup>                                                    |
| 147 | [(CH <sub>3</sub> ) <sub>3</sub> Si-O-Si(CH <sub>3</sub> ) <sub>2</sub> ] <sup>+</sup> |
| 103 | [(CH <sub>3</sub> ) <sub>3</sub> Si-O-CH <sub>2</sub> ] <sup>+</sup>                   |
| 73  | [(CH <sub>3</sub> ) <sub>3</sub> Si] <sup>+</sup>                                      |

## Visualization of the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **1,2-Bis(trimethylsiloxy)ethane**.



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Caption: Synthesis and purification workflow for **1,2-Bis(trimethylsiloxy)ethane**.

## Applications in Research and Development

**1,2-Bis(trimethylsiloxy)ethane** serves as a valuable reagent in organic synthesis, primarily as a protecting group for diols. Its silyl ether linkages are stable under many reaction conditions but can be readily cleaved when desired. It is also used in the preparation of silicone polymers and as a derivatizing agent in gas chromatography to increase the volatility of polar analytes. In the context of drug development, the protection of hydroxyl groups is a critical step in the multi-step synthesis of complex pharmaceutical compounds.

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